Application Note: High-Precision Preparation of BMS-911172 Stock Solutions in DMSO

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Compound of Interest

Compound Name:	*BMS-911172*
Cat. No.:	*B1574176*

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Abstract & Introduction

BMS-911172 is a highly potent, selective, and brain-penetrant inhibitor of Adaptor protein 2-Associated Kinase 1 (AAK1), primarily utilized in neuropathic pain research. Accurate preparation of stock solutions is the single most critical variable in ensuring reproducible IC50 values (typically ~12 nM) and preventing experimental artifacts.

This guide details the protocol for preparing a stable, contaminant-free stock solution of **BMS-911172** in Dimethyl Sulfoxide (DMSO). It addresses the compound's hydrophobicity and the hygroscopic nature of DMSO, providing a self-validating workflow to maintain compound integrity over long-term storage.

Physicochemical Profile & Prerequisites

Before breaking the seal on the vial, verify the specific salt form of your batch. The molecular weight (MW) differs significantly between the free base and salt forms, which will alter your molarity calculations.

Table 1: Compound Specifications

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Property	Specification
Compound Name	BMS-911172
Target	AAK1 (Adaptor protein 2-Associated Kinase 1)
CAS (Free Base)	1644248-18-9
MW (Free Base)	339.34 g/mol
CAS (HCl Salt)	1644248-19-0
MW (HCl Salt)	~375.8 g/mol (Verify on specific CoA)
Solubility (DMSO)	≥ 10 mM (Recommended); Max ~50 mM
Appearance	White to off-white solid

> *CRITICAL CHECK: Consult your specific Certificate of Analysis (CoA). If you possess the HCl salt, you must use the higher MW for calculations. This guide assumes the Free Base (MW 339.34).[1]*

Materials & Equipment

- Solvent: Anhydrous DMSO (≥99.9% purity), stored under nitrogen or in a desiccator.
  - Why: DMSO is hygroscopic.[2][3] Absorbed water causes compound precipitation at -20°C ("crashing out") and can hydrolyze sensitive chemical motifs.
- Vials: Amber glass vials with Teflon-lined caps (Class A borosilicate).
  - Why: Protects from light degradation and prevents plasticizer leaching common with standard polypropylene tubes.
- Gas: Nitrogen or Argon gun (optional but recommended).

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- Equipment: Analytical balance (0.01 mg readability), Vortex mixer, Ultrasonic bath.

Protocol: Stock Solution Preparation

Step 1: Environmental Control & Weighing

- Allow the product vial to equilibrate to room temperature before opening.
  - Mechanism:[4][5] Opening a cold vial in humid air causes immediate water condensation inside the vial, degrading the solid.
- Weigh the desired amount of **BMS-911172** (e.g., 5 mg) into an amber glass vial.
- Record the exact mass (

) to the nearest 0.01 mg.

Step 2: Calculation (The Framework)

Do not rely on "nominal" weights (e.g., "this is a 5 mg vial"). Always calculate volume based on the actual weighed mass.

Formula:

Example Calculation (Target: 10 mM Stock):

- Mass Weighed: 5.20 mg (5200 µg)
- MW: 339.34 g/mol [1][5]
- Target Conc: 10 mM

Result: Add 1.53 mL of anhydrous DMSO.

Step 3: Solubilization (The Vortex-Sonicate Cycle)

- Pipette the calculated volume of DMSO into the center of the vial.
- Vortex vigorously for 30 seconds.

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- Visual Inspection: Check for floating particulates.
- Sonication (If needed): If particles persist, sonicate in a water bath at room temperature (25°C) for 2–5 minutes.
  - Warning: Do not allow the water bath to heat up (>40°C), as this may degrade the compound.

Step 4: Aliquoting & Storage

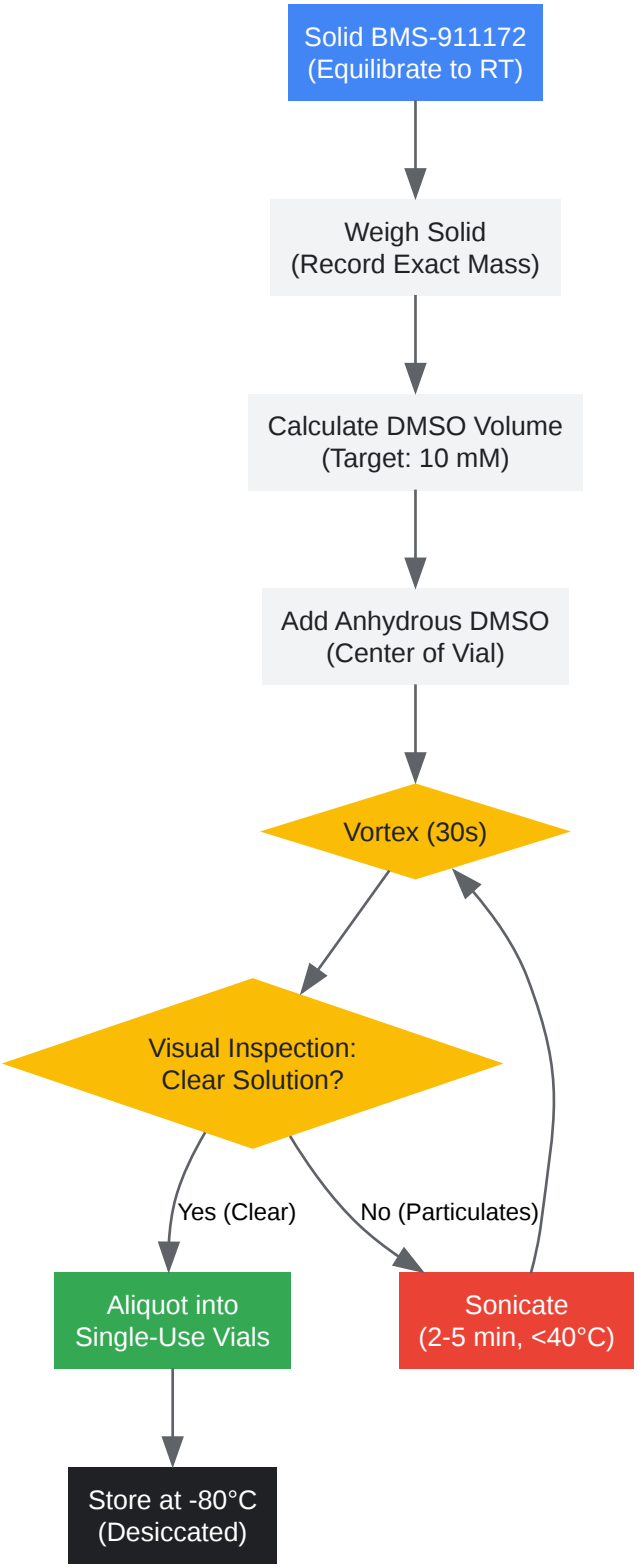
Never store the bulk stock in a single tube. Repeated freeze-thaw cycles introduce moisture and promote crystal growth.

- Divide the stock into single-use aliquots (e.g., 50 µL) in high-quality polypropylene or amber glass microtubes.
- (Optional) Overlay with inert gas (Nitrogen/Argon) before capping.
- Store at -80°C (Preferred) or -20°C.

Visualization: Preparation Workflow

The following diagram illustrates the critical decision points and physical steps for preparing the stock solution.

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Figure 1: Logic flow for the solubilization of **BMS-911172**, including contingency for poor solubility.

Application: Serial Dilution for Cell Assays

To treat cells (e.g., measuring IC50 against AAK1), you must dilute the DMSO stock into aqueous media. Direct addition of high-concentration stock to media often causes precipitation.

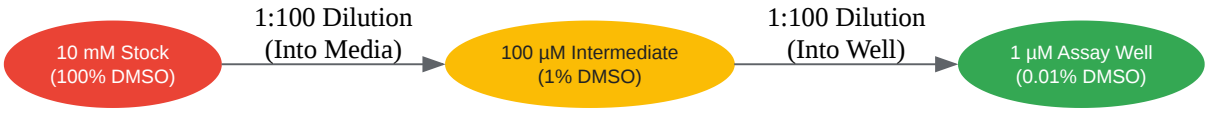
The "Intermediate Dilution" Method:

- Stock: 10 mM (100% DMSO).
- Intermediate: Dilute 1:100 in culture media or PBS to create a 100 µM solution (1% DMSO).
  - Note: Check for precipitation immediately. If precipitate forms, use a "Step-down" dilution with DMSO first (e.g., 10 mM -> 1 mM in DMSO -> Media).
- Working: Dilute the Intermediate into the final assay well.

Table 2: Dilution Scheme (Example)

Step	Source Conc.	Source Vol.	Diluent Vol.	Final Conc.	Final DMSO %
Stock	10 mM	-	-	10 mM	100%
Intermed.	10 mM	10 µL	990 µL (Media)	100 µM	1%
Assay	100 µM	10 µL	990 µL (Media)	1 µM	0.01%

Note: Keep final DMSO concentration <0.1% to avoid solvent toxicity masking the drug effect. [6]



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Figure 2: Two-step dilution strategy to prevent precipitation shock and minimize DMSO toxicity.

Quality Control & Troubleshooting

- Precipitation upon Thawing: If crystals appear after thawing an aliquot, warm the vial to 37°C for 2 minutes and vortex. If solids persist, the DMSO may have absorbed water; discard the aliquot.
- Sterility: Do not filter-sterilize the 100% DMSO stock (it may dissolve the filter membrane). Perform filter sterilization after the intermediate dilution step if necessary, using a PES or PVDF membrane (0.22 µm).

References

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